

# Technical Support Center: Thermal Stability and Decomposition of Pyrazole Propiolates

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Methyl 3-(1-ethyl-1H-pyrazol-4-yl)propiolate

Cat. No.: B11809176

[Get Quote](#)

Welcome to the technical support center for researchers, scientists, and drug development professionals working with pyrazole propiolates. This guide provides in-depth technical information, troubleshooting advice, and standardized protocols to ensure the safety, accuracy, and reproducibility of your experiments involving the thermal analysis of these compounds.

## Part 1: Frequently Asked Questions (FAQs)

This section addresses common questions regarding the thermal behavior of pyrazole propiolates.

**Q1:** What are pyrazole propiolates and why is their thermal stability a critical parameter?

**A:** Pyrazole propiolates are organic compounds featuring a pyrazole ring functionalized with a propiolate group (a derivative of propiolic acid). Pyrazoles are a significant class of heterocyclic compounds used extensively in the pharmaceutical and agrochemical industries due to their wide range of biological activities.<sup>[1][2][3]</sup> The propiolate moiety, containing a carbon-carbon triple bond (alkyne) adjacent to an ester or carboxylic acid, is a versatile functional group but can also be highly reactive.

Understanding the thermal stability is crucial for several reasons:

- **Safety:** The decomposition of nitrogen-rich heterocyclic compounds can be highly energetic and rapid, posing a significant safety hazard if not properly understood. The presence of the alkyne group can also contribute to exothermic decomposition pathways.
- **Process Chemistry:** For drug development and manufacturing, defining the thermal limits of a compound is essential for safe handling, drying, storage, and formulation processes.
- **Purity and Stability:** Uncontrolled degradation can lead to the formation of impurities, affecting the compound's purity, efficacy, and shelf-life.

Q2: What are the typical decomposition temperatures for pyrazole derivatives?

A: The decomposition temperature of a pyrazole derivative is highly dependent on its specific substitution pattern. There is no single "typical" temperature, but thermal analysis data from the literature can provide a general range. For instance, some pyrazole-derived polymers begin to decompose at temperatures between 216°C and 243°C.[4] Studies on energetic materials like polynitropyrazoles show decomposition initiated by the breaking of C-NO<sub>2</sub> or N-NO<sub>2</sub> bonds.[5] [6] For non-nitrated pyrazoles, the pyrazole ring itself is generally stable to oxidation.[7] The presence of the propiolate group, however, introduces a potential point of instability. The thermal analysis must be conducted on a case-by-case basis.

Q3: What are the likely decomposition products of pyrazole propiolates?

A: While specific experimental data on pyrazole propiolates is scarce, we can hypothesize the decomposition products based on the known chemistry of pyrazoles and propiolates:

- **Decarboxylation/Decarbonylation:** Propiolic acid itself is known to undergo decarboxylation (loss of CO<sub>2</sub>) upon heating.[8] Similarly, the ester group in a pyrazole propiolate could cleave, leading to the release of CO<sub>2</sub> (from a propiolic acid derivative) or CO and an alcohol (from the ester).
- **Ring Fragmentation:** At higher temperatures, the pyrazole ring itself can fragment. Theoretical studies on pyrazole decomposition suggest N<sub>2</sub> elimination as a possible decay channel.[9] This would lead to the formation of various nitrogen-containing and hydrocarbon fragments.

- **Rearrangement and Polymerization:** The highly reactive ynone/propiolate functionality can undergo various thermal rearrangements or polymerization, especially in the presence of catalytic impurities, leading to complex, high-molecular-weight residues or char.[\[10\]](#)[\[11\]](#)

Q4: What analytical techniques are best for studying the thermal decomposition of these compounds?

A: A multi-technique approach is essential for a comprehensive analysis:

- **Simultaneous Thermal Analysis (STA) (TGA-DSC):** This is the primary technique. Thermogravimetric Analysis (TGA) measures mass loss as a function of temperature, identifying decomposition stages, while Differential Scanning Calorimetry (DSC) measures heat flow, indicating whether a process is endothermic (melting) or exothermic (decomposition).[\[12\]](#)[\[13\]](#)
- **Evolved Gas Analysis (EGA):** Coupling the outlet of the TGA to a mass spectrometer (MS) or Fourier-transform infrared spectrometer (FTIR) allows for the real-time identification of gaseous decomposition products (e.g., CO<sub>2</sub>, N<sub>2</sub>, CO).
- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is ideal for identifying volatile and semi-volatile organic compounds produced during decomposition.[\[14\]](#) Headspace analysis can be particularly useful for trapping volatiles.
- **High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Mass Spectrometry (LC-MS):** These techniques are used to separate and identify non-volatile components and residues remaining after a thermal event.[\[15\]](#)[\[16\]](#)
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR is invaluable for the structural elucidation of decomposition products isolated from the residue.[\[16\]](#)[\[17\]](#)

Q5: What are the primary safety concerns when heating pyrazole propiolates?

A: All laboratory work should be preceded by a thorough risk assessment. Key safety concerns include:

- **Explosive Decomposition:** Nitrogen-containing heterocycles, especially those with energetic functional groups, can decompose violently. Always start with a very small sample size (< 3

mg) for initial thermal analysis.[12]

- Toxic Fumes: Decomposition can release toxic gases such as carbon monoxide (CO) and nitrogen oxides (NOx).[18] All heating experiments must be conducted in a well-ventilated fume hood.
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles with side shields, flame-resistant lab coats, and suitable gloves.[19]
- Handling and Storage: Store pyrazole propiolates in a cool, dry, and well-ventilated place, away from incompatible materials.[20] Avoid creating dust, as fine powders can have a dust explosion potential.

## Part 2: Troubleshooting Guide

This section addresses specific issues you might encounter during your experiments.

Q: My TGA/DSC analysis shows a sharp, unexpected exotherm with rapid mass loss. What could be the cause?

A: A sharp exotherm is a strong indicator of a rapid, high-energy decomposition event and should be treated with extreme caution.

- Causality: This behavior is characteristic of energetic materials. The combination of the nitrogen-rich pyrazole ring and the high-energy alkyne bond in the propiolate moiety can create a compound with a low activation energy for decomposition. The decomposition of polynitropyrazoles, for example, is known to be highly exothermic.[5]
- Troubleshooting Steps:
  - Reduce Sample Size: Immediately reduce the sample size for all subsequent experiments to less than 1 mg to minimize the risk.
  - Lower Heating Rate: Use a slower heating rate (e.g., 1-2 °C/min) in your TGA/DSC experiment. This can sometimes separate overlapping thermal events and provide a more controlled decomposition profile.[13]

- Check for Impurities: Residual catalysts (e.g., transition metals) from the synthesis can lower the decomposition temperature. Similarly, acidic or basic residues can catalyze decomposition pathways. Re-purify your sample if necessary.
- Use High-Pressure Crucibles: For DSC analysis of potentially explosive materials, specialized high-pressure crucibles can contain the event, though this does not reduce the intrinsic hazard of the material itself.

Q: I am having difficulty identifying the decomposition products. The results from my GC-MS are a complex mixture of small peaks. How can I improve my analysis?

A: A complex product mixture is common in thermal decomposition studies. The high energy involved often leads to multiple fragmentation pathways.

- Causality: High-temperature decomposition often proceeds via high-energy radical mechanisms, which are less selective than many solution-phase reactions and can lead to a wide array of products.<sup>[11][21]</sup> The initial decomposition products may also be unstable and undergo further reactions.
- Troubleshooting Steps:
  - Isothermal Pyrolysis: Instead of a temperature ramp, heat your sample to a specific temperature just above the decomposition onset and hold it there. This can favor lower-energy pathways and result in a simpler product mixture.
  - Fractionated Collection: Use a system to trap volatiles at different temperatures. For example, perform a TGA run with multiple temperature holds and analyze the evolved gas at each stage.
  - Alternative Ionization in MS: If standard electron ionization (EI) in your GC-MS is causing excessive fragmentation of your products, try a softer ionization technique like chemical ionization (CI) to better identify molecular ions.
  - Comprehensive Analysis of Residue: Do not neglect the non-volatile residue. After heating, dissolve the remaining material in a suitable solvent and analyze it using HPLC, LC-MS, and NMR to identify larger fragments or polymers.<sup>[15][17]</sup>

Q: I observe significant charring and the formation of an insoluble black residue after heating my sample. What is happening?

A: This typically indicates polymerization or carbonization reactions.

- Causality: The propiolate group, being an activated alkyne, is susceptible to polymerization, especially at elevated temperatures. This can lead to the formation of a complex, cross-linked, carbon-rich polymer (char).
- Troubleshooting Steps:
  - Analyze the Residue: Use solid-state analytical techniques like solid-state NMR or FTIR to analyze the structure of the char. Elemental analysis can determine its empirical formula.
  - Study Decomposition under Inert Atmosphere: Ensure your TGA/DSC experiment is run under a strictly inert atmosphere (e.g., high-purity nitrogen or argon). The presence of oxygen can lead to oxidative decomposition and charring.
  - Controlled Pyrolysis: Perform pyrolysis experiments at various temperatures and analyze the products at each stage. This may allow you to identify intermediate products before they fully polymerize.

## Part 3: Standard Operating Procedures (SOPs)

These protocols provide a standardized workflow for the analysis of pyrazole propiolates.

SOP 1: Determination of Thermal Stability using TGA-DSC

- Instrument Calibration: Calibrate the TGA balance and the DSC temperature and heat flow according to the manufacturer's specifications using certified standards.[\[12\]](#)
- Sample Preparation: Weigh 1-3 mg of the pyrazole propiolate into a clean, tared aluminum or ceramic crucible.
- Experimental Setup: Place the crucible in the instrument. Purge the furnace with high-purity nitrogen at a flow rate of 30-50 mL/min for at least 15 minutes to ensure an inert atmosphere.[\[12\]](#)

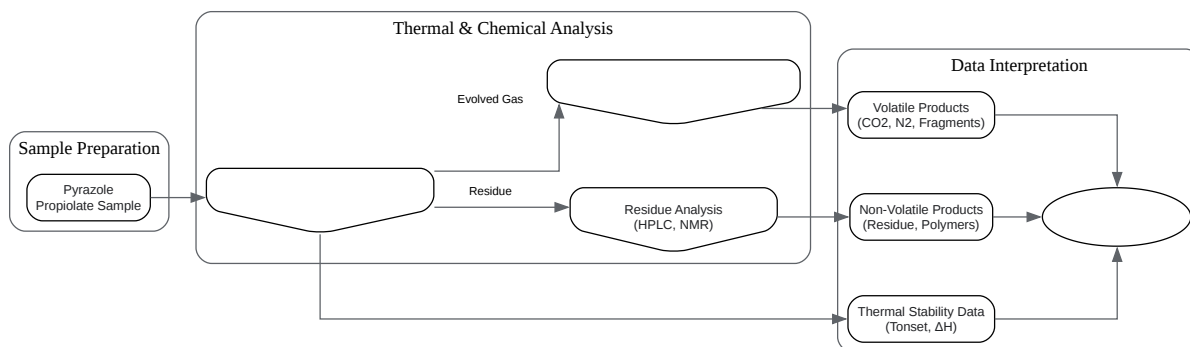
- Thermal Program: Heat the sample from ambient temperature (e.g., 30 °C) to a final temperature well above the final decomposition step (e.g., 500 °C) at a heating rate of 10 °C/min.
- Data Analysis:
  - TGA Curve: Determine the onset temperature of decomposition (Tonset) and the temperatures for 5% and 50% mass loss. Identify the number of decomposition steps and the mass loss associated with each.[22]
  - DSC Curve: Identify endothermic peaks (e.g., melting) and exothermic peaks (e.g., decomposition, crystallization). Integrate the peak areas to determine the enthalpy ( $\Delta H$ ) of these transitions.[13]

#### SOP 2: Identification of Volatile Decomposition Products using TGA-MS

- Instrument Setup: Couple the gas outlet of the TGA instrument to the inlet of a mass spectrometer via a heated transfer line.
- Thermal Program: Run the same thermal program as in SOP 1.
- Data Acquisition: Record the TGA data (mass vs. temperature) and the MS data (ion current vs. time/temperature for specific m/z values) simultaneously.
- Data Analysis: Correlate the mass loss events observed in the TGA curve with the appearance of specific ions in the mass spectrometer. For example, a mass loss event accompanied by signals at m/z = 44 (CO<sub>2</sub>), 28 (N<sub>2</sub>, CO), and 18 (H<sub>2</sub>O) helps identify the evolved gases.

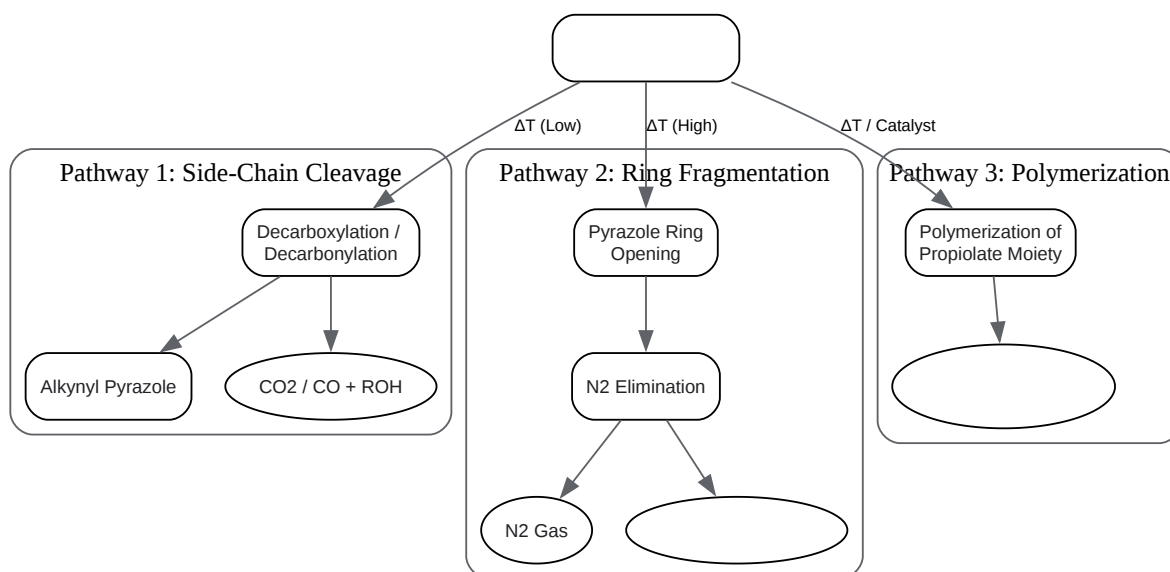
## Part 4: Mechanistic Insights & Visualizations

The thermal decomposition of pyrazole propiolates can proceed through several complex pathways. The following diagrams illustrate a general workflow for analysis and a hypothesized decomposition mechanism.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for thermal analysis.



[Click to download full resolution via product page](#)

Caption: Hypothesized decomposition pathways.

## Part 5: Comparative Thermal Stability Data

The following table summarizes thermal decomposition data for various pyrazole derivatives from the literature to provide a comparative context. Note: These values are highly substrate-dependent and should be used as a general guide only.

Compound Type	Tonset (°C)	Method	Reference
Poly(1,3-diphenyl-1H-pyrazol-5-yl methacrylate)	216 - 243	TGA	[4]
Substituted Pyrazole Derivative I	~257	TGA	[23]
Substituted Pyrazole Derivative II	~292	TGA	[23]
3,3-diphenyl-4-(trichloromethyl)-5-nitropyrazoline	~116 (Melts)	Visual	[24]
Crystalline Free Base Small Molecule	~287	TGA-DSC	[12]

## References

- Zou, X., Zheng, L., et al. (2023). Copper-Promoted Aerobic Oxidative [3+2] Cycloaddition Reactions of N,N-Disubstituted Hydrazines with Alkynoates: Access to Substituted Pyrazoles. *J. Org. Chem.*, 88, 2190–2206. Available from: [\[Link\]](#)
- El-Aal, F. A., et al. Cycloadditions and other chemistry of 4-oxygenated pyrazoles. *Journal of Chemical Research*. Available from: [\[Link\]](#)
- Kaur, N., et al. (2014). Synthesis of Novel Pyrazoles via [2+3]-Dipolar Cycloaddition Using Alkyne Surrogates. *Molecules*, 19(9), 13720-13730. Available from: [\[Link\]](#)
- Neochoritis, C. G., et al. (2019). Multicomponent syntheses of pyrazoles via (3 + 2)-cyclocondensation and (3 + 2)-cycloaddition key steps. *Beilstein Journal of Organic Chemistry*, 15, 1986-2029. Available from: [\[Link\]](#)
- Various Authors. Synthesis of pyrazoles through [3+2] cycloaddition reactions of diazo compounds. *ResearchGate*. Available from: [\[Link\]](#)

- Zhu, W., et al. (2021). Comparative Quantum Chemistry Study on the Unimolecular Decomposition Channels of Pyrazole and Imidazole Energetic Materials. ACS Omega, 6(48), 32845-32853. Available from: [\[Link\]](#)
- Al-Jubouri, F. A., et al. (2024). Thermal Rearrangement of Thiocarbonyl-Stabilised Triphenylphosphonium Ylides Leading to (Z)-1-Diphenylphosphino-2-(phenylsulfenyl)alkenes and Their Coordination Chemistry. Molecules, 29(1), 189. Available from: [\[Link\]](#)
- Brewster, S. B., et al. (2007). Spectroscopy of Hydrothermal Reactions 16: Kinetics of Decarboxylation/Hydrolysis of Methyl Propiolate Ester and Decarboxylation of Propiolic Acid at 150–210 °C and 275 Bar. Industrial & Engineering Chemistry Research, 46(21), 6729-6735. Available from: [\[Link\]](#)
- Aggarwal, N., et al. (2021). Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review. Molecules, 26(23), 7338. Available from: [\[Link\]](#)
- S. G. Al-Shihry, et al. (2017). TGA-DSC thermogram of materials I and II. ResearchGate. Available from: [\[Link\]](#)
- IJNRD. (2024). A REVIEW ON PYRAZOLE AN ITS DERIVATIVE. International Journal of Novel Research and Development, 9(7). Available from: [\[Link\]](#)
- PerkinElmer. (2024). Accelerated Analysis of Pharmaceutical Compounds Using Simultaneous TGA-DSC. AZoM.com. Available from: [\[Link\]](#)
- Li, P., et al. (2020). Strategy Analysis of Ynones' Radical Reactions. ResearchGate. Available from: [\[Link\]](#)
- Mitu, M., et al. (2021). Experimental and Theoretical Mechanistic Study on the Thermal Decomposition of 3,3-diphenyl-4-(trichloromethyl)-5-nitropyrazoline. International Journal of Molecular Sciences, 22(5), 2636. Available from: [\[Link\]](#)
- Organic Chemistry Portal. (Date not available). Pyrazole synthesis. Available from: [\[Link\]](#)
- Wang, C., et al. (2022). Recent advances in radical addition/divergent cyclization of ynones. Organic & Biomolecular Chemistry, 20(4), 675-691. Available from: [\[Link\]](#)

- Muravyev, N. V., et al. (2015). Thermal Decomposition of Nitropyrazoles. *Physics Procedia*, 72, 358-361. Available from: [[Link](#)]
- Gherase, D., et al. (2022). Synthesis, characterization and thermal degradation kinetics of a new pyrazole derived methacrylate polymer, poly(1,3-diphenyl-1H-pyrazol-5-yl methacrylate). *Journal of Thermal Analysis and Calorimetry*, 147, 10355–10364. Available from: [[Link](#)]
- JETIR. (2024). SYNTHESIS AND EVALUATION OF PYRAZOLE DERIVATIVES BY USING GREEN CATALYST. *Journal of Emerging Technologies and Innovative Research*, 11(6). Available from: [[Link](#)]
- Zaki, I. (Date not available). Pyrazole, Synthesis and Biological Activity. SlideShare. Available from: [[Link](#)]
- Taylor & Francis. (Date not available). Analytical techniques – Knowledge and References. Available from: [[Link](#)]
- Al-Mousawi, S. M., et al. (2022). Recent Advances in Synthesis and Properties of Pyrazoles. *Molecules*, 27(17), 5556. Available from: [[Link](#)]
- Various Authors. (2021). Substituted Pyrazoles and Their Heteroannulated Analogs—Recent Syntheses and Biological Activities. *Molecules*. Available from: [[Link](#)]
- Various Authors. (2020). Chemistry and Pharmacological Activities of Pyrazole and Pyrazole Derivatives. *International Journal of Pharmaceutical Sciences Review and Research*. Available from: [[Link](#)]
- Blake, P. G., & Jackson, G. E. (1969). The thermal decomposition of propionic acid. *Journal of the Chemical Society B: Physical Organic*, 94-97. Available from: [[Link](#)]
- YouTube. (2020). PYRAZOLE (SYNTHESIS, REACTIONS AND MEDICINAL COMPOUNDS). Available from: [[Link](#)]
- Agatonovic-Kustrin, S., & Kustrin, D. (2020). Comparison of analytical techniques for the identification of bioactive compounds from natural products. *Journal of Analytical & Pharmaceutical Research*, 9(2), 50-56. Available from: [[Link](#)]

- Di Sanza, R., et al. (2022). Photochemical Synthesis of Ynones from Aryl Aldehydes and Sulfone-Based Alkynes. *The Journal of Organic Chemistry*, 87(20), 13636-13645. Available from: [\[Link\]](#)
- Bîcu, E., et al. (2024). Design, Synthesis, Spectral, Structural Analysis, and Biological Evaluation of Novel Pyrazole Derivatives as Anti-Tumor, Antimicrobial, and Anti-Biofilm Agents. *Molecules*, 29(3), 591. Available from: [\[Link\]](#)
- Yi, C. S., & Yun, S. Y. (2010). Ruthenium-Catalyzed C-C Coupling of Terminal Alkynes with Primary Alcohols or Aldehydes:  $\alpha,\beta$ -Acetylenic Ketones (Ynones) via Oxidative Alkynylation. *The Journal of Organic Chemistry*, 75(1), 278-281. Available from: [\[Link\]](#)
- Khan, A. (2024). Pyrazoles: Synthesis, Properties and Applications in Medicinal Chemistry. *Journal of Organic and Medicinal Chemistry*. Available from: [\[Link\]](#)
- Various Authors. (2023). Analytical Chemistry: Techniques and Developments for Identifying and Quantifying Chemical Compounds. *Research & Reviews: Journal of Chemistry*, 12(1). Available from: [\[Link\]](#)
- van der Heijden, A. E. D. M., & Bouma, R. H. B. (1996). Thermal Analysis of Some Propellants and Explosives with DSC and TG/DTA. *DTIC*. Available from: [\[Link\]](#)
- ResearchGate. (Date not available). DSC thermograms of different wt% of pyrazole. Available from: [\[Link\]](#)
- Pivina, T. S., et al. (2010). Chemistry and thermal decomposition of trinitropyrazoles. *Journal of Thermal Analysis and Calorimetry*, 101, 939-948. Available from: [\[Link\]](#)
- Hovione. (Date not available). Small Molecule Development Analytical Methods for Faster Time to Market. Available from: [\[Link\]](#)
- Chen, Y., et al. (2022). Investigation of the thermal decomposition mechanism of glycerol: the combination of a theoretical study based on the Minnesota functional and experimental support. *RSC Advances*, 12(35), 22695-22704. Available from: [\[Link\]](#)
- Hilaris Publisher. (Date not available). Isolation and Purification Techniques in Natural Products Chemistry. Available from: [\[Link\]](#)

- Zare, E. N., et al. (2018). Thermal Degradation Mechanism and Decomposition Kinetic Studies of Poly(Lactic Acid) and Its Copolymers with Poly(Hexylene Succinate). *Polymers*, 10(12), 1361. Available from: [\[Link\]](#)
- Wang, L., et al. (2020). Thermal Stability of Ionic Liquids: Current Status and Prospects for Future Development. *International Journal of Molecular Sciences*, 21(18), 6791. Available from: [\[Link\]](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pharmacy.uobasrah.edu.iq \[pharmacy.uobasrah.edu.iq\]](#)
- [3. rroj.com \[rroj.com\]](#)
- [4. Synthesis, characterization and thermal degradation kinetics of a new pyrazole derived methacrylate polymer, poly\(1,3-diphenyl-1H-pyrazol-5-yl methacrylate\) - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. ijnrd.org \[ijnrd.org\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. pubs.acs.org \[pubs.acs.org\]](#)
- [10. mdpi.com \[mdpi.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. azom.com \[azom.com\]](#)
- [13. apps.dtic.mil \[apps.dtic.mil\]](#)

- 14. Investigation of the thermal decomposition mechanism of glycerol: the combination of a theoretical study based on the Minnesota functional and experimental support - Physical Chemistry Chemical Physics (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 15. Comparison of analytical techniques for the identification of bioactive compounds from natural products - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 16. [hilarispublisher.com](https://hilarispublisher.com) [[hilarispublisher.com](https://hilarispublisher.com)]
- 17. [mdpi.com](https://mdpi.com) [[mdpi.com](https://mdpi.com)]
- 18. [chemicalbook.com](https://chemicalbook.com) [[chemicalbook.com](https://chemicalbook.com)]
- 19. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- 20. [keyorganics.net](https://keyorganics.net) [[keyorganics.net](https://keyorganics.net)]
- 21. Recent advances in radical addition/divergent cyclization of ynones - Organic & Biomolecular Chemistry (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 22. Thermal Stability of Ionic Liquids: Current Status and Prospects for Future Development [[mdpi.com](https://mdpi.com)]
- 23. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 24. Experimental and Theoretical Mechanistic Study on the Thermal Decomposition of 3,3-diphenyl-4-(trichloromethyl)-5-nitropyrazoline - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Technical Support Center: Thermal Stability and Decomposition of Pyrazole Propiolates]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11809176/docs#technical-support-center-thermal-stability-and-decomposition-of-pyrazole-propiolates>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)